

APL180: An Apolipoprotein A-I Mimetic Peptide for Cardiovascular Disease

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Compound of Interest

Compound Name: APL180

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

APL180, also known as L-4F, is a synthetic 18-amino acid peptide designed to mimic the Class A amphipathic helical structure of apolipoprotein A-I (apoA-I), the primary protein component of high-density lipoprotein (HDL). As an apoA-I mimetic, **APL180** is under investigation for its potential therapeutic effects in cardiovascular diseases, primarily atherosclerosis. This technical guide provides a comprehensive overview of **APL180**, including its mechanism of action, key experimental data from preclinical and clinical studies, detailed experimental protocols, and visualization of its associated signaling pathways.

Mechanism of Action

APL180 exerts its atheroprotective effects through two primary mechanisms that mirror the functions of native apoA-I: promotion of reverse cholesterol transport (RCT) and anti-inflammatory activities.

1. Reverse Cholesterol Transport (RCT):

APL180 facilitates the removal of excess cholesterol from peripheral tissues, particularly from lipid-laden macrophages (foam cells) within atherosclerotic plaques, and transports it to the

liver for excretion. This process is crucial for preventing and regressing atherosclerotic plaque formation. The key steps involving **APL180** in RCT are:

- **Cholesterol Efflux:** **APL180** promotes the efflux of cholesterol from macrophages by interacting with ATP-binding cassette (ABC) transporters, specifically ABCA1 and ABCG1.^[1]
- **HDL Remodeling:** **APL180** can remodel existing HDL particles, leading to the formation of smaller, pre- β HDL particles, which are potent acceptors of cholesterol from peripheral cells.

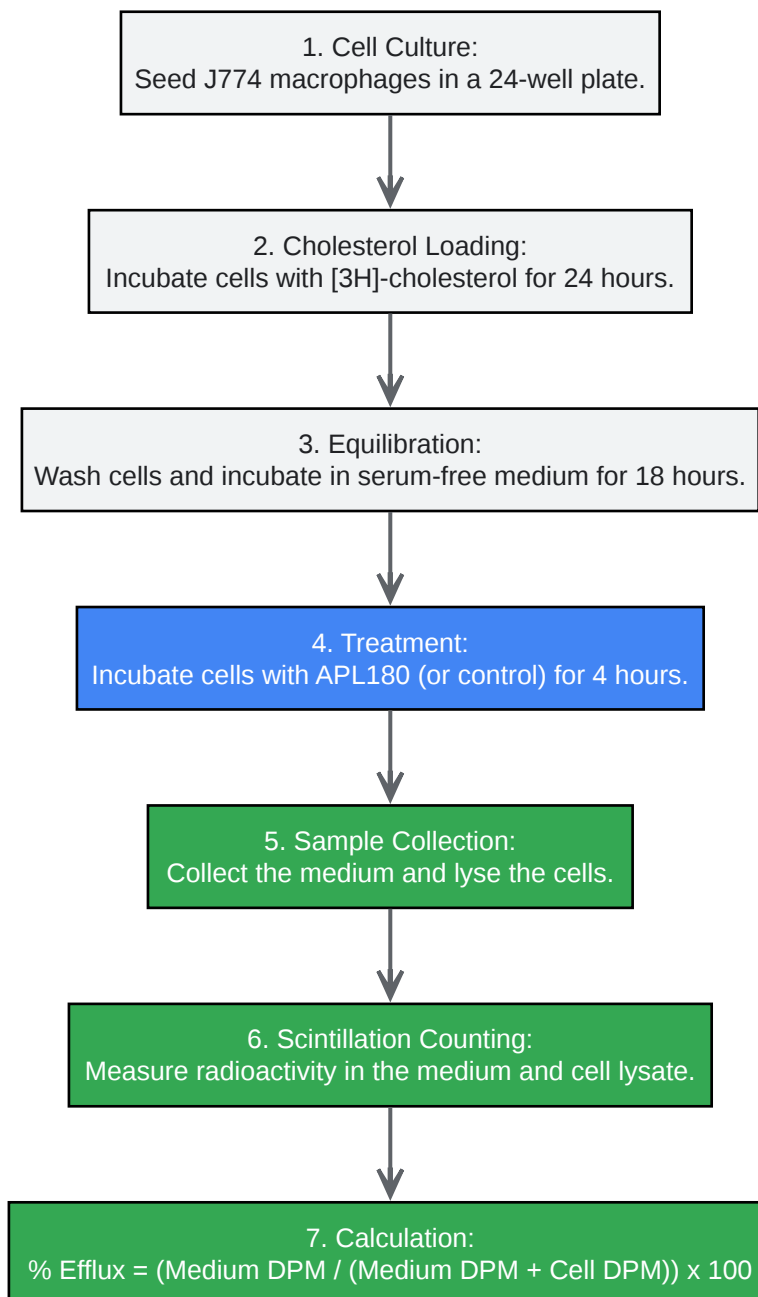
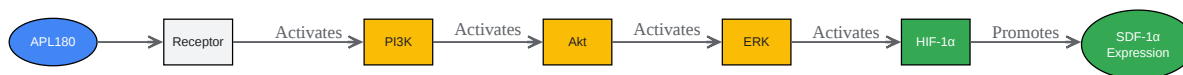
2. Anti-inflammatory and Antioxidant Effects:

Chronic inflammation within the arterial wall is a key driver of atherosclerosis. **APL180** exhibits potent anti-inflammatory and antioxidant properties by:

- **Binding Pro-inflammatory Lipids:** **APL180** has a high affinity for oxidized lipids, sequestering them and preventing them from initiating inflammatory cascades.
- **Modulating Inflammatory Signaling:** **APL180** can suppress the production of pro-inflammatory cytokines and adhesion molecules.
- **Improving HDL Function:** **APL180** can convert pro-inflammatory HDL, often found in individuals with cardiovascular disease, into anti-inflammatory HDL.

Signaling Pathways

APL180 has been shown to modulate specific intracellular signaling pathways to exert its biological effects. One of the key pathways identified is the PI3K/Akt/ERK/HIF-1 α signaling pathway, which is involved in cell survival, proliferation, and angiogenesis.



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References

- 1. A sensitive assay for ABCA1-mediated cholesterol efflux using BODIPY-cholesterol - PMC [pmc.ncbi.nlm.nih.gov]
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